

2-Methoxybenzyl Bromide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-(Bromomethyl)-2-methoxybenzene*

CAS No.: 52289-93-7

Cat. No.: B1585010

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This technical guide provides a detailed overview of the core physical and chemical characteristics of 2-Methoxybenzyl bromide (CAS No. 52289-93-7), a key reagent in organic synthesis and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering a consolidated resource of its properties, handling information, and synthetic applications.

Core Physical and Chemical Properties

2-Methoxybenzyl bromide, with the IUPAC name **1-(bromomethyl)-2-methoxybenzene**, is a substituted aromatic compound.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C8H9BrO	[1]
Molecular Weight	201.06 g/mol	[1]
CAS Number	52289-93-7	[1]
Appearance	Data not consistently available for the 2-isomer. Isomers range from colorless to light yellow liquids or solids.	[2][3]
Melting Point	Data not available for the 2-isomer. 3-isomer: Not applicable (liquid at room temp). 4-isomer: 240 °C (decomposition may occur). 2-Methylbenzyl bromide: 16-20 °C.	[4]
Boiling Point	Data not available for the 2-isomer. 3-isomer: 152 °C. 4-isomer: 91 °C at 1 mmHg. 2-Methylbenzyl bromide: 216-217 °C at 742 mmHg.	[2][4]
Density	Data not available for the 2-isomer. 3-isomer: 1.436 g/mL at 25 °C. 4-isomer: 1.379 g/mL at 25 °C. 2-Methylbenzyl bromide: 1.381 g/mL at 25 °C.	[2][4]
Refractive Index	Data not available for the 2-isomer. 3-isomer: n _{20/D} 1.575. 4-isomer: n _{20/D} 1.5780. 2-Methylbenzyl bromide: n _{20/D} 1.575.	[2][4]
Solubility	Soluble in organic solvents such as chloroform.[5]	[5]

Synthesis and Reactivity

2-Methoxybenzyl bromide is typically synthesized from 2-methoxytoluene via a free-radical bromination reaction. This process often utilizes N-bromosuccinimide (NBS) as the bromine source and a radical initiator like azobisisobutyronitrile (AIBN).

Experimental Protocol: Synthesis of 2-Methoxybenzyl Bromide

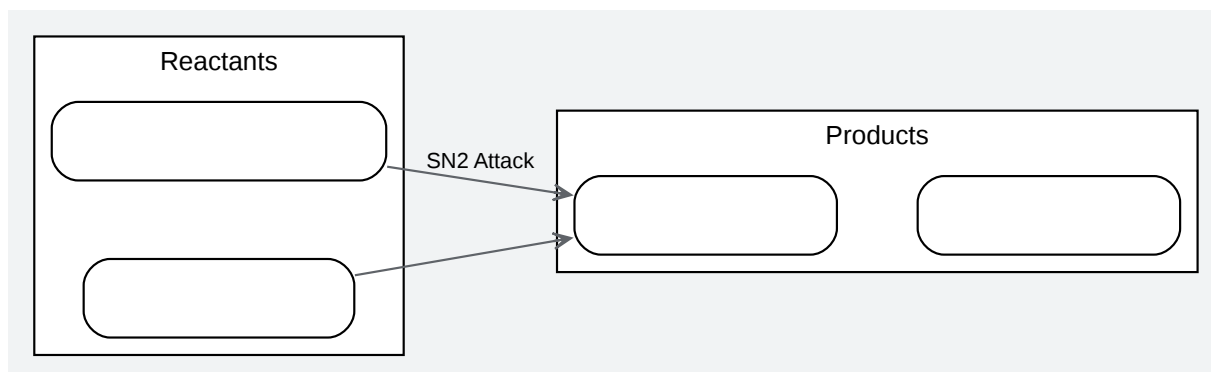
A general procedure for the synthesis of a methoxybenzyl bromide from the corresponding methoxytoluene involves the following steps:

- **Dissolution:** The starting material, 2-methoxytoluene, and N-bromosuccinimide (NBS) are dissolved in a suitable solvent, such as carbon tetrachloride.
- **Initiation:** A radical initiator, for example, azobisisobutyronitrile (AIBN), is added to the mixture.
- **Reaction:** The reaction mixture is heated and stirred, typically at the reflux temperature of the solvent, for several hours.
- **Work-up:** Upon completion, the mixture is cooled and filtered to remove succinimide. The filtrate is then washed, dried, and the solvent is removed under reduced pressure to yield the crude product, which can be further purified by distillation or chromatography.

Synthetic Applications: Benzyl Protection and Ether Synthesis

2-Methoxybenzyl bromide is a valuable reagent for the introduction of the 2-methoxybenzyl (OMB) protecting group for alcohols in organic synthesis. The OMB group offers distinct advantages in certain synthetic strategies due to its specific cleavage conditions. It is also utilized in Williamson ether synthesis to form 2-methoxybenzyl ethers.

The general mechanism for these reactions is a nucleophilic substitution (S_N2) reaction, where a nucleophile (e.g., an alkoxide) attacks the electrophilic benzylic carbon, displacing the bromide ion.



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Caption: Generalized SN2 reaction pathway for 2-Methoxybenzyl bromide.

Safety and Handling

2-Methoxybenzyl bromide is classified as a corrosive and lachrymatory substance.[6] It can cause severe skin burns and eye damage.[7] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and bases.[7] The container should be tightly sealed to prevent exposure to moisture.

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- To cite this document: BenchChem. [2-Methoxybenzyl Bromide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585010/docs#2-methoxybenzyl-bromide-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1585010/docs#2-methoxybenzyl-bromide-a-comprehensive-technical-guide-for-researchers)

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